

An In-depth Technical Guide to 2-Chloro-6-hydroxybenzaldehyde

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Compound of Interest

Compound Name: 2-Chloro-6-hydroxybenzaldehyde

Cat. No.: B095410

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This technical guide provides a comprehensive overview of the core physical and chemical characteristics of **2-Chloro-6-hydroxybenzaldehyde**, tailored for researchers, scientists, and professionals in drug development.

Core Physical and Chemical Properties

2-Chloro-6-hydroxybenzaldehyde, also known as 6-Chlorosalicylaldehyde, is a yellow solid organic compound.^[1] It is recognized for its utility as an intermediate in the synthesis of pharmaceuticals and agrochemicals.^[1] The compound's structure, featuring a chlorine atom, a hydroxyl group, and a benzaldehyde moiety on a benzene ring, makes it a versatile building block in medicinal chemistry.^[1]

Table 1: Summary of Quantitative Data for **2-Chloro-6-hydroxybenzaldehyde**

Property	Value	Source(s)
Molecular Formula	C ₇ H ₅ ClO ₂	[1][2][3]
Molecular Weight	156.57 g/mol	[2][3][4][5]
CAS Number	18362-30-6	[2][3][4][5]
Appearance	White to Light yellow to Light orange powder to crystal	[1][6]
Melting Point	51-55 °C	[2][3][6]
Boiling Point	223.1 ± 20.0 °C (Predicted)	[6]
Flash Point	107 °C (224.6 °F) - closed cup	[2]
pKa	7.21 ± 0.10 (Predicted)	[1][6]
Solubility	Sparingly soluble in water	[1]
Storage Temperature	2-8°C	[2][6]

Experimental Protocols

Detailed methodologies for the synthesis and characterization of **2-Chloro-6-hydroxybenzaldehyde** are crucial for its application in research and development.

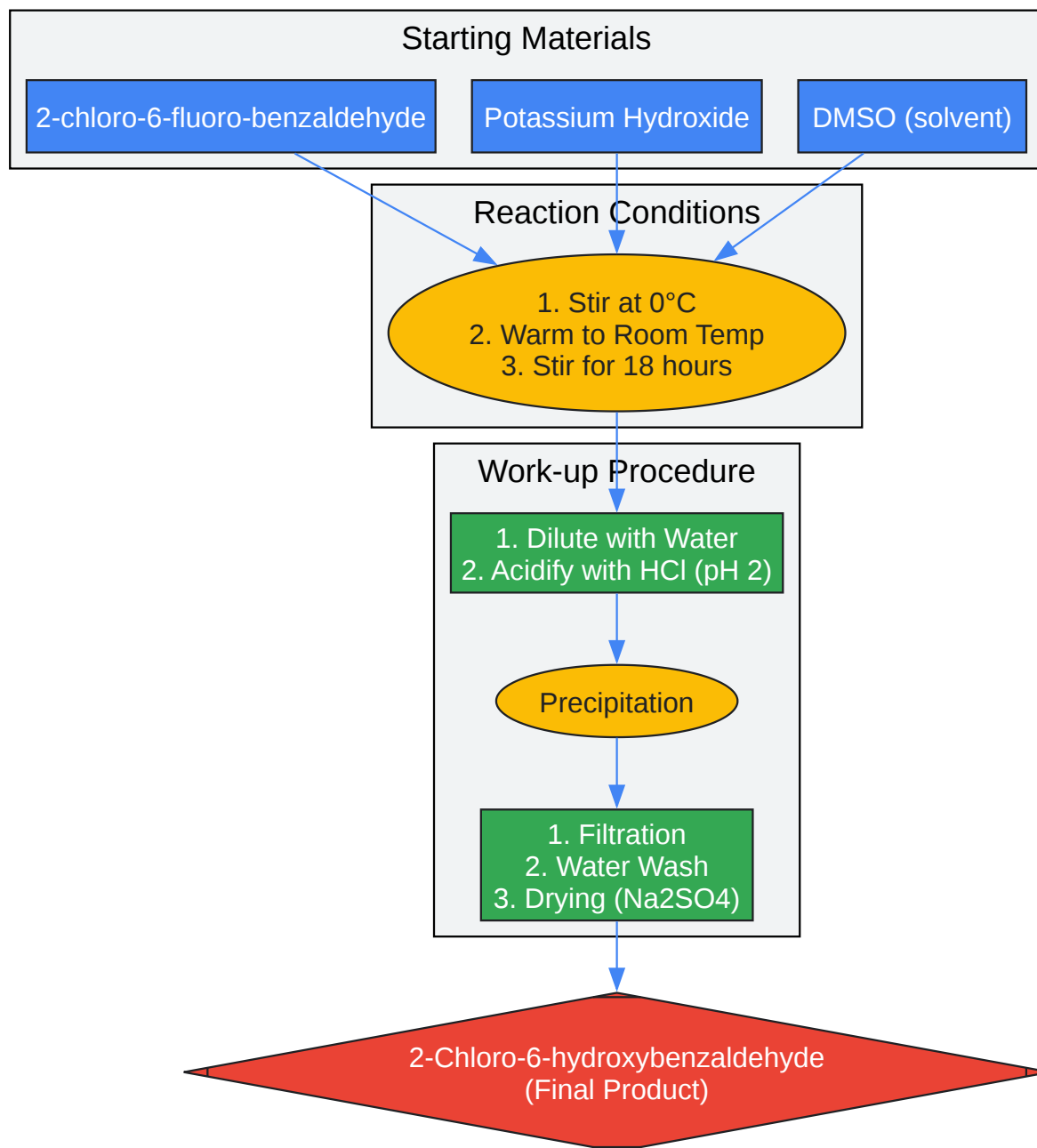
2.1 Synthesis Protocol

A general procedure for the synthesis of 6-chlorosalicylaldehyde involves the reaction of 2-chloro-6-fluorobenzaldehyde with potassium hydroxide in dimethyl sulfoxide (DMSO).^[7]

- Step 1: A solution of 2-chloro-6-fluoro-benzaldehyde (14.0 g, 88.3 mmol) in dimethyl sulfoxide (20 mL) is stirred at 0 °C.^[7]
- Step 2: Potassium hydroxide (10 g) is slowly added to the solution.^[7]
- Step 3: The reaction mixture is then gradually warmed to room temperature and stirred continuously for 18 hours.^[7]
- Step 4: Upon completion, the mixture is diluted with 100 mL of water.^[7]

- Step 5: The pH of the solution is adjusted to 2 with concentrated hydrochloric acid, leading to the precipitation of the product.[\[7\]](#)
- Step 6: The precipitate is collected by filtration, washed twice with 100 mL of water, and dried with anhydrous sodium sulfate to yield the crude product.[\[7\]](#)

Synthesis Workflow for 2-Chloro-6-hydroxybenzaldehyde

[Click to download full resolution via product page](#)Synthesis workflow for **2-Chloro-6-hydroxybenzaldehyde**.

2.2 Spectroscopic Characterization

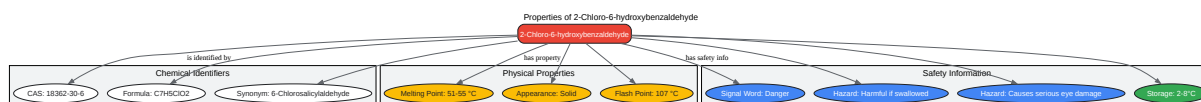
The structure of the synthesized product is typically confirmed using spectroscopic methods.

- ¹H NMR (Proton Nuclear Magnetic Resonance): The structure of the product was confirmed by ¹H NMR (400 MHz, CDCl₃) with the following chemical shifts (δ) in ppm: 6.65-7.02 (m, 2H), 7.39-7.47 (m, 1H), 10.41 (s, 1H), 11.95 (s, 1H).^[7]
- Other Spectroscopic Data: While specific data points are not detailed in the provided search results, ¹H NMR, ¹³C NMR, IR, and MS spectra are generally available for this compound from various chemical suppliers.^[8]

Safety and Handling

2-Chloro-6-hydroxybenzaldehyde is classified as hazardous.^[2]

- Hazards: It is harmful if swallowed (Acute Toxicity, Oral, Category 4) and causes serious eye damage.^[2] It may also cause respiratory irritation.
- Precautionary Measures: When handling this compound, it is essential to wear appropriate personal protective equipment, including protective gloves, clothing, and eye/face protection.^{[9][10]} Work should be conducted in a well-ventilated area, and the formation of dust should be avoided.^{[9][10]}
- Storage: The compound should be stored in a tightly closed container in a dry, cool, and well-ventilated place at a temperature between 2-8°C.^{[2][6][9]} It is also noted to be air-sensitive, and storage under an inert atmosphere is recommended to maintain product quality.^[9]



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